

5-Propargylamino-3'-azidomethyl-dCTP

structure and properties

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Compound of Interest

Compound Name: 5-Propargylamino-3'-azidomethyl-dCTP

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An In-Depth Technical Guide to **5-Propargylamino-3'-azidomethyl-dCTP** for Researchers, Scientists, and Drug Development Professionals

Introduction

5-Propargylamino-3'-azidomethyl-dCTP is a modified deoxycytidine triphosphate that serves as a critical reagent in the field of molecular biology, particularly in Next-Generation Sequencing (NGS) and bioconjugation applications. Its unique structure, featuring a propargylamino group at the 5-position of the cytosine base and an azidomethyl group at the 3'-hydroxyl position of the deoxyribose sugar, imparts functionalities essential for reversible DNA chain termination and click chemistry reactions. This technical guide provides a comprehensive overview of the structure, properties, and key applications of **5-Propargylamino-3'-azidomethyl-dCTP**.

Structure and Properties

The chemical structure of **5-Propargylamino-3'-azidomethyl-dCTP** is fundamental to its function. The 3'-azidomethyl group acts as a reversible terminator of DNA polymerase activity, while the 5-propargylamino group provides a reactive alkyne handle for post-synthetic modifications via click chemistry.

Chemical Structure:

Caption: Chemical structure of **5-Propargylamino-3'-azidomethyl-dCTP**.

Physicochemical and Spectroscopic Properties

Quantitative data for **5-Propargylamino-3'-azidomethyl-dCTP** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₀ N ₇ O ₁₃ P ₃ (free acid)	[1]
Molecular Weight	575.26 g/mol (free acid)	[1]
Purity	≥ 95% (HPLC)	[1]
Form	Solid	[1]
Color	White to off-white	[1]
Maximum Absorption (λ _{max})	294 nm (in Tris-HCl, pH 7.5)	[1]
Molar Extinction Coefficient (ε)	9.3 L mmol ⁻¹ cm ⁻¹ (in Tris-HCl, pH 7.5)	[1]
Storage Conditions	-20°C	[1]
Shelf Life	12 months from date of delivery	[1]

Key Applications

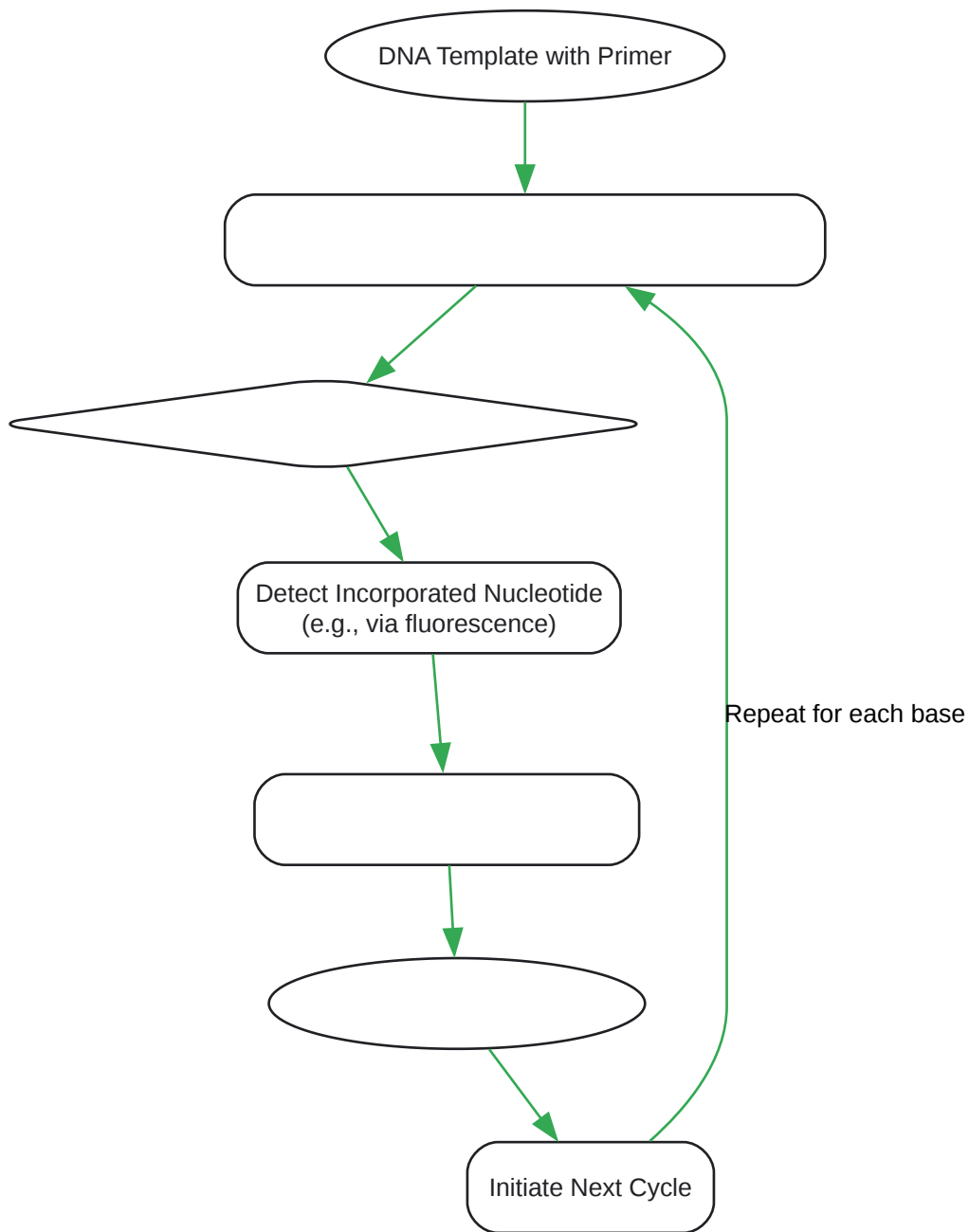
The primary applications of **5-Propargylamino-3'-azidomethyl-dCTP** stem from its roles as a reversible terminator in DNA sequencing and as a versatile component in bio-orthogonal chemistry.

Reversible Terminator in Next-Generation Sequencing (NGS)

5-Propargylamino-3'-azidomethyl-dCTP is a key component in some NGS platforms that utilize the sequencing-by-synthesis (SBS) method.[2] The 3'-O-azidomethyl group acts as a protecting group, which, upon incorporation into a growing DNA strand by a DNA polymerase,

prevents further extension of the chain.^[2] This temporary termination allows for the precise determination of the incorporated nucleotide. Following incorporation and signal detection, the 3'-O-azidomethyl group can be chemically cleaved, typically using a mild reducing agent like Tris(2-carboxyethyl)phosphine (TCEP), to regenerate a free 3'-hydroxyl group.^[2] This allows the sequencing reaction to proceed to the next base.

Next-Generation Sequencing Workflow with Reversible Terminators

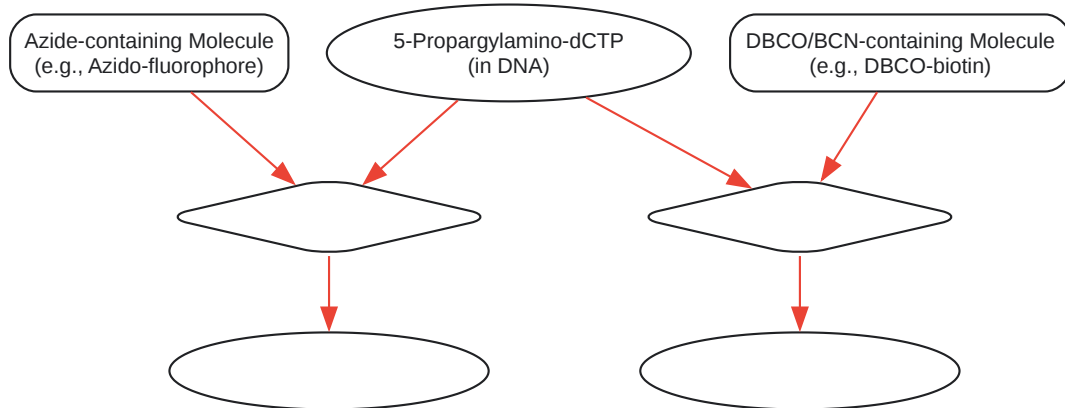
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Caption: Workflow of sequencing-by-synthesis using 3'-O-azidomethyl reversible terminators.

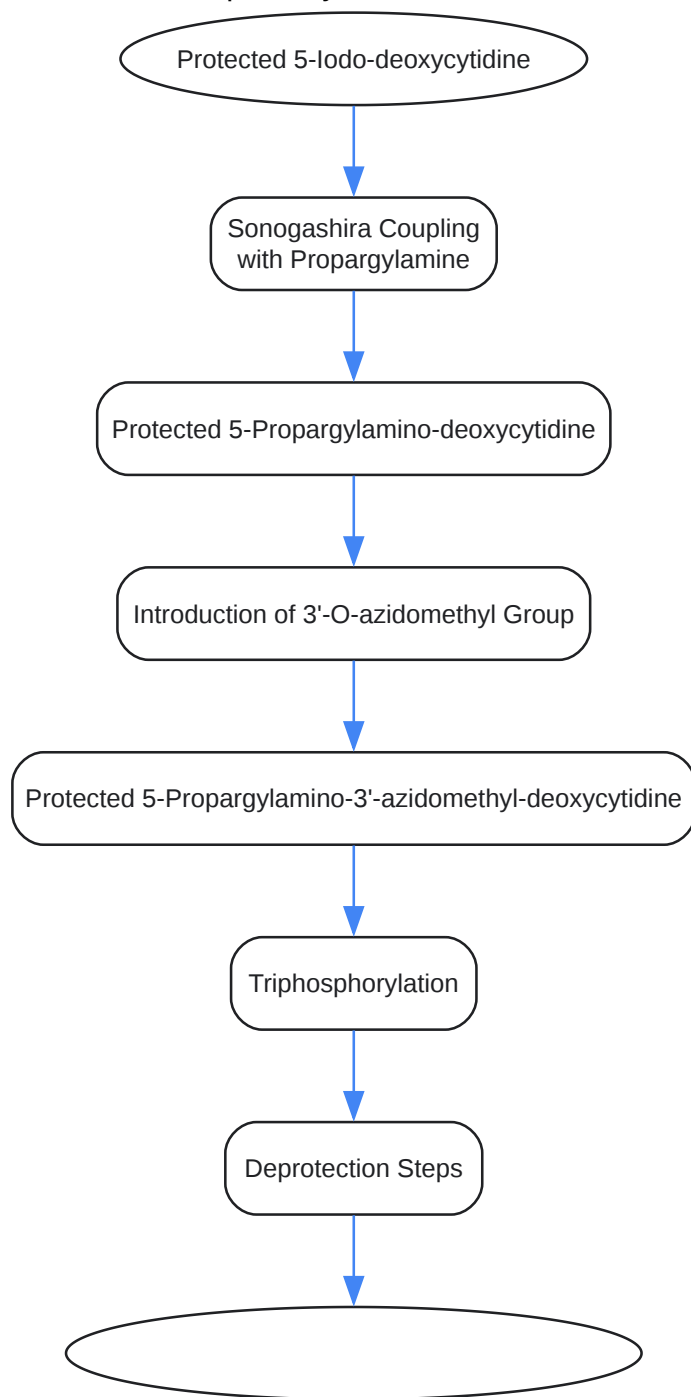
Click Chemistry and Bioconjugation

The 5-propargylamino group contains a terminal alkyne, which serves as a reactive handle for "click chemistry" reactions. Specifically, it can undergo copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) with azide-containing molecules or strain-promoted alkyne-azide cycloaddition (SPAAC) with molecules containing strained cyclooctynes (e.g., DBCO or BCN). [3][4] This allows for the efficient and specific labeling of DNA containing this modified nucleotide with a wide range of molecules, including fluorophores, biotin, or other reporter groups, for various downstream applications in diagnostics and molecular imaging.

Click Chemistry Applications of 5-Propargylamino-3'-azidomethyl-dCTP



Conceptual Synthesis Workflow

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